

# Toxicological Profile of Metolcarb on Non-Target Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Metolcarb

Cat. No.: B1676512

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## Introduction

**Metolcarb**, a carbamate insecticide, has been utilized in agricultural applications to control a range of insect pests. As with any pesticide, understanding its potential impact on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a detailed toxicological profile of **Metolcarb**, focusing on its effects on various non-target organisms. The information is compiled from available scientific literature and databases, adhering to standardized testing protocols where possible. It is important to note that while specific data for **Metolcarb** is presented where available, in instances of data gaps, information from closely related carbamate insecticides may be used to provide a broader understanding of potential toxicological effects, and any such instances are clearly indicated.

**Metolcarb** functions as a reversible inhibitor of the acetylcholinesterase (AChE) enzyme.<sup>[1][2]</sup> This inhibition leads to the accumulation of the neurotransmitter acetylcholine at nerve synapses, causing continuous nerve stimulation, which can result in paralysis and death in target insects. However, this mode of action is not specific to insects and can also affect a wide range of non-target organisms that possess a cholinergic nervous system.

## Ecotoxicological Data

The following tables summarize the available quantitative data on the acute and chronic toxicity of **Metolcarb** to various non-target organisms.

**Table 1: Acute Toxicity of Metolcarb to Non-Target Organisms**

Organism Group	Species	Endpoint	Value	Reference
Fish	Cyprinus carpio (Common Carp)	96-hour LC50	>12.00 mg/L	[3]
Earthworms	Eisenia fetida	14-day LC50	>1000 mg/kg soil	[1]
Aquatic Invertebrates	Daphnia magna	48-hour EC50	Data not available	
Algae	Pseudokirchnerie lla subcapitata	72-hour EC50	Data not available	
Bees	Apis mellifera (Honeybee)	Acute Contact LD50	Data not available	
Acute Oral LD50	Data not available			

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms. LD50: The dose of a substance that is lethal to 50% of the test organisms.

**Table 2: Chronic and Sublethal Effects of Metolcarb on Non-Target Organisms**

Organism Group	Species	Endpoint	Value	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	Chronic NOEC	Data not available	
Aquatic Invertebrates	Daphnia magna	Reproduction NOEC	Data not available	
Earthworms	Eisenia fetida	Reproduction and Growth Effects	Sublethal exposure to carbamates can lead to reduced growth and cocoon production.	[2]
Bees	Apis mellifera (Honeybee)	Sublethal Effects	Sublethal doses of carbamates can impair foraging behavior and immune function.	

NOEC: No Observed Effect Concentration. The highest tested concentration of a substance at which no statistically significant adverse effect is observed. LOEC: Lowest Observed Effect Concentration. The lowest tested concentration of a substance at which a statistically significant adverse effect is observed.

## Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of data across different studies and laboratories.

## Fish Acute Toxicity Test (Following OECD Guideline 203)

This test is designed to determine the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

- **Test Species:** A recommended species is the Rainbow Trout (*Oncorhynchus mykiss*).
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system. Water quality parameters such as temperature, pH, and dissolved oxygen are maintained within a narrow range.
- **Procedure:** A predetermined number of fish are introduced into test chambers containing different concentrations of **Metolcarb**. Observations of mortality and any sublethal effects are made at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated using appropriate statistical methods, such as probit analysis.

## Earthworm Acute Toxicity Test (Following OECD Guideline 207)

This test evaluates the acute toxicity of a substance to earthworms in an artificial soil substrate.

- **Test Species:** *Eisenia fetida* is a commonly used species.
- **Test Conditions:** The test substance is mixed into a standardized artificial soil. The test is conducted in controlled temperature and light conditions.
- **Procedure:** A defined number of adult earthworms are introduced into containers with the treated soil. Mortality is assessed at 7 and 14 days. Sublethal effects such as changes in body weight and behavior are also recorded.
- **Data Analysis:** The 14-day LC50 is calculated.

## Daphnia sp. Acute Immobilisation Test (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the test organisms within 48 hours.

- Test Organism: Daphnia magna neonates (<24 hours old) are used.
- Test Conditions: Daphnids are exposed to a series of concentrations of the test substance in a static system under controlled temperature and light conditions.
- Procedure: A set number of daphnids are placed in test vessels with the **Metolcarb** solutions. Immobilization is observed at 24 and 48 hours.
- Data Analysis: The 48-hour EC50 for immobilization is calculated.

## Freshwater Alga and Cyanobacteria, Growth Inhibition Test (Following OECD Guideline 201)

This test determines the effect of a substance on the growth of freshwater green algae.

- Test Species: Pseudokirchneriella subcapitata is a standard test species.
- Test Conditions: Algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium under continuous illumination and controlled temperature.
- Procedure: The growth of the algal population is measured over a 72-hour period, typically by cell counting or measuring biomass.
- Data Analysis: The 72-hour EC50 for growth inhibition is determined.

## Honeybee Acute Contact and Oral Toxicity Tests (Following OECD Guidelines 214 and 213)

These tests evaluate the acute toxicity of a substance to honeybees through contact and oral exposure routes.

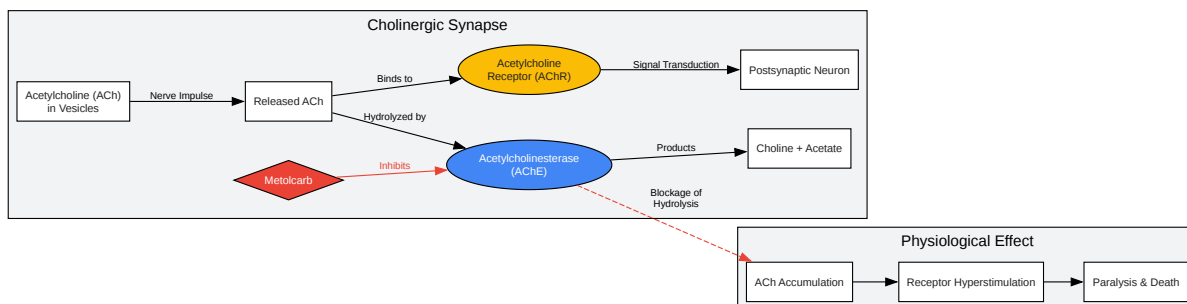
- Test Species: Adult worker honeybees (Apis mellifera) are used.
- Acute Contact Test (OECD 214): A precise dose of the test substance is topically applied to the thorax of individual bees.
- Acute Oral Test (OECD 213): Bees are fed a sucrose solution containing a known concentration of the test substance.

- Procedure: For both tests, bees are observed for mortality and any sublethal effects at specified time intervals, typically up to 96 hours.
- Data Analysis: The LD50 values for both contact and oral exposure are calculated.

## Signaling Pathways and Experimental Workflows

### Acetylcholinesterase Inhibition Pathway

**Metolcarb**, like other carbamate insecticides, exerts its primary toxic effect through the inhibition of the acetylcholinesterase (AChE) enzyme. The following diagram illustrates this mechanism.

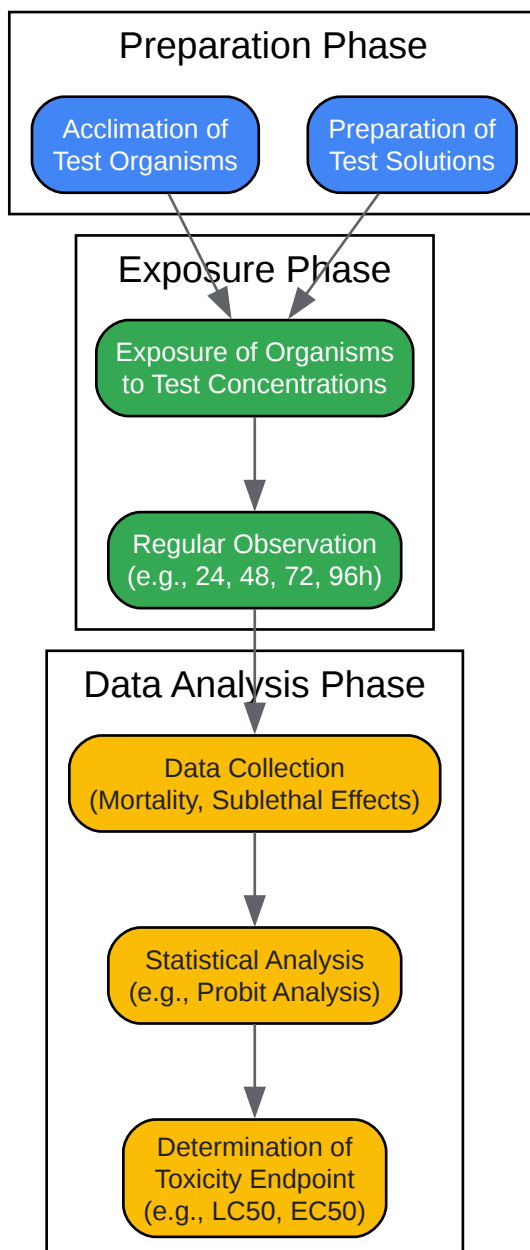


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Mechanism of Acetylcholinesterase Inhibition by **Metolcarb**.

## General Experimental Workflow for Acute Toxicity Testing

The following diagram outlines a typical workflow for conducting an acute toxicity test on a non-target organism.



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General workflow for an acute toxicity study.

## Conclusion

The available data indicates that **Metolcarb**, through its mechanism of acetylcholinesterase inhibition, poses a potential risk to a variety of non-target organisms. While acute toxicity data for some species, such as the common carp, suggest moderate toxicity, significant data gaps remain for other important non-target groups, including aquatic invertebrates, algae, and bees. Furthermore, the potential for sublethal effects, such as impaired reproduction and behavior, highlights the need for a more comprehensive understanding of the chronic risks associated with **Metolcarb** exposure. The standardized OECD testing protocols provide a robust framework for generating the necessary data to fill these knowledge gaps and to conduct a thorough environmental risk assessment. Future research should focus on generating specific toxicity data for **Metolcarb** across a wider range of non-target species and investigating the long-term consequences of sublethal exposure.

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## References

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